

Dipropyl maleate CAS number and synonyms.

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Compound of Interest

Compound Name: *Dipropyl maleate*

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An In-depth Technical Guide to **Dipropyl Maleate**

Abstract

This technical guide provides a comprehensive overview of **dipropyl maleate**, a significant chemical intermediate. It is tailored for researchers, scientists, and professionals in drug development. This document details the chemical identity of **dipropyl maleate**, including its CAS number and a list of synonyms. It also presents a summary of its physicochemical properties in a tabular format for easy reference. Furthermore, this guide offers detailed experimental protocols for the synthesis of **dipropyl maleate** via Fischer esterification. The applications of **dipropyl maleate**, particularly in polymer chemistry and organic synthesis, are also discussed. Finally, this guide includes diagrams generated using Graphviz to illustrate the synthesis workflow and reaction pathway, adhering to specified formatting guidelines.

Chemical Identity

- CAS Number: 2432-63-5[1][2]
- Synonyms: Di-n-propyl maleate, dipropyl (2Z)-but-2-enedioate, Maleic acid dipropyl ester, Dipropyl cis-butenedioic acid, 2-Butenedioic acid (2Z)-, 1,4-dipropyl ester, Dipropyl cis-ethylene-1,2-dicarboxylate.[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **dipropyl maleate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₄	[1][2][3]
Molecular Weight	200.23 g/mol	[2][3]
Density	1.031 g/cm ³	[1]
Boiling Point	258.4 °C at 760 mmHg	[1]
Flash Point	119.6 °C	[1]
Refractive Index	1.448	[1]
Vapor Pressure	0.0138 mmHg at 25°C	[1]
InChI	InChI=1/C10H16O4/c1-3-7-13-9(11)5-6-10(12)14-8-4-2/h5-6H,3-4,7-8H2,1-2H3/b6-5+	[1]
SMILES	CCCOC(=O)/C=C\C(=O)OCC C	[3]

Synthesis of Dipropyl Maleate

Dipropyl maleate is typically synthesized via the esterification of maleic anhydride with n-propanol.[2] The reaction is generally catalyzed by a strong acid.

Fischer Esterification Protocol

This protocol describes the laboratory-scale synthesis of **dipropyl maleate** using an acid catalyst.

Materials:

- Maleic anhydride
- n-Propanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH)

- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask equipped with a reflux condenser and a magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve maleic anhydride in an excess of n-propanol (a molar ratio of at least 1:2, anhydride to alcohol, is recommended).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain it for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter to remove the drying agent. Remove the excess n-propanol under reduced pressure using a rotary evaporator. The crude **dipropyl maleate** can then be purified by

vacuum distillation to obtain the final product.

Applications

Dipropyl maleate and its analogs are utilized in a variety of industrial applications:

- **Polymer Modification:** It can be used as a comonomer in the synthesis of polymers. The incorporation of **dipropyl maleate** can modify the physicochemical properties of the resulting copolymers, which have applications as adhesives and coatings.
- **Organic Synthesis:** The double bond in **dipropyl maleate** allows it to participate in addition reactions, making it a useful intermediate in organic synthesis. For instance, it can act as a dienophile in Diels-Alder reactions.^[4]
- **Plasticizers:** Related maleate esters are used as plasticizers. Diisopropyl maleate, for example, is used as a plasticizer in cosmetic formulations.^[5]

Visualizations

Synthesis Reaction Pathway

The following diagram illustrates the chemical reaction for the synthesis of **dipropyl maleate**.

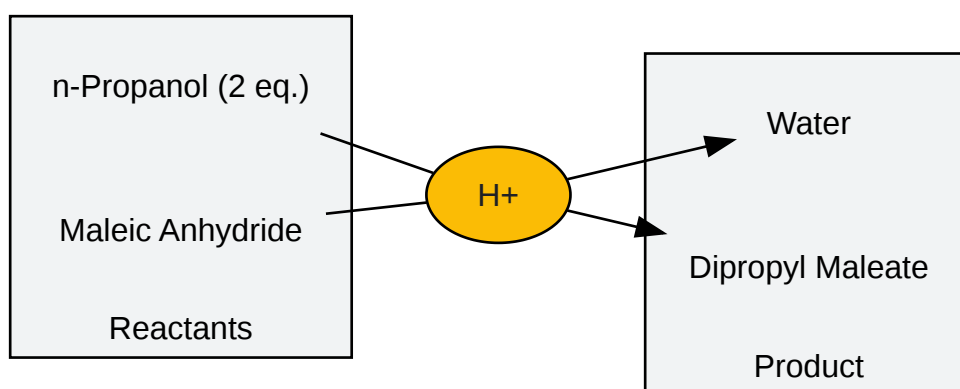


Figure 1: Synthesis of Dipropyl Maleate

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Caption: Synthesis of **Dipropyl Maleate** from Maleic Anhydride and n-Propanol.

Experimental Workflow for Synthesis

The flowchart below outlines the general experimental workflow for the laboratory synthesis and purification of **dipropyl maleate**.

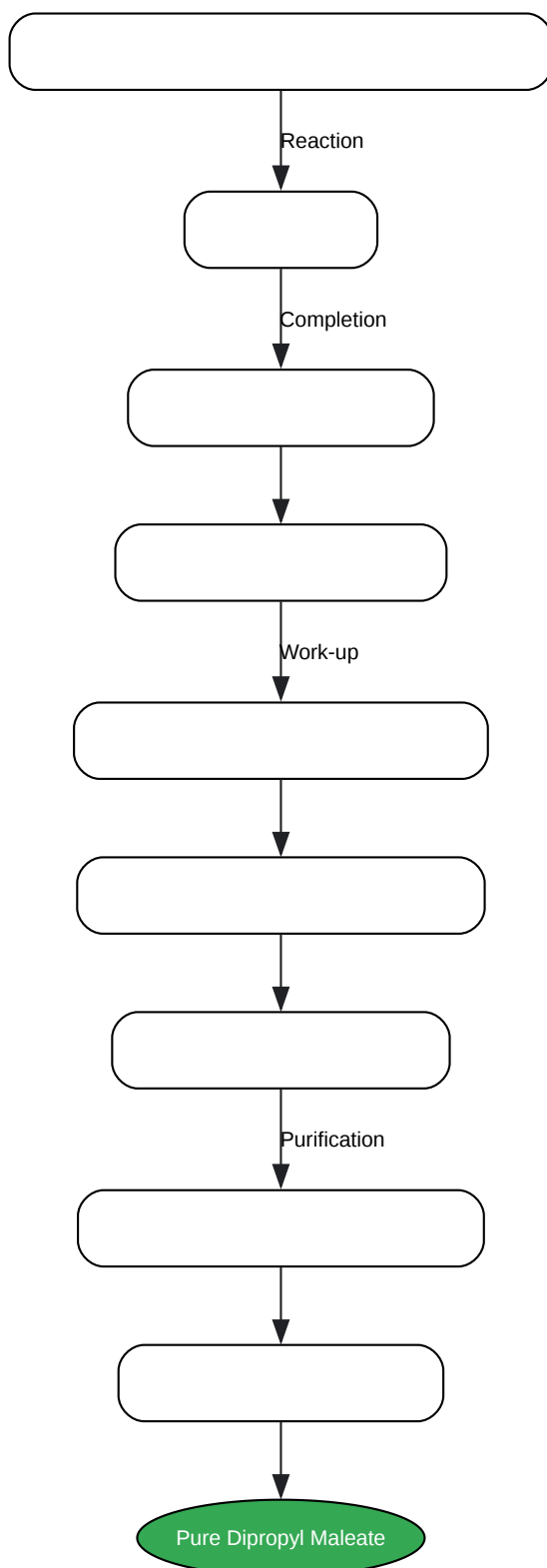


Figure 2: Experimental Workflow for Dipropyl Maleate Synthesis

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